

A Researcher's Guide to Commercial Calcium Oxoglutarate: A Comparative Analysis

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Compound of Interest

Compound Name: Calcium oxoglutarate

Cat. No.: B1231874

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For researchers, scientists, and drug development professionals, the quality and consistency of chemical reagents are paramount to achieving reliable and reproducible experimental results. Calcium oxoglutarate (also known as calcium alpha-ketoglutarate or Ca-AKG), a key intermediate in the Krebs cycle, has garnered significant interest for its potential roles in cellular metabolism, aging, and various therapeutic applications. With a growing number of commercial suppliers, selecting the optimal source for research and development can be a critical decision. This guide provides a comparative analysis of different commercial sources of calcium oxoglutarate, supported by detailed experimental protocols for independent verification.

Commercial Source Overview

The landscape of calcium oxoglutarate suppliers ranges from large-scale chemical manufacturers to specialized supplement brands. While many suppliers claim high purity, often stated as $\geq 99\%$, the available data for direct comparison is often limited to what is presented on their respective websites and product pages. Independent, peer-reviewed comparative studies are not readily available. Therefore, the following table summarizes publicly available information to provide a preliminary overview. Researchers are strongly encouraged to request lot-specific Certificates of Analysis (CoAs) and consider independent testing.

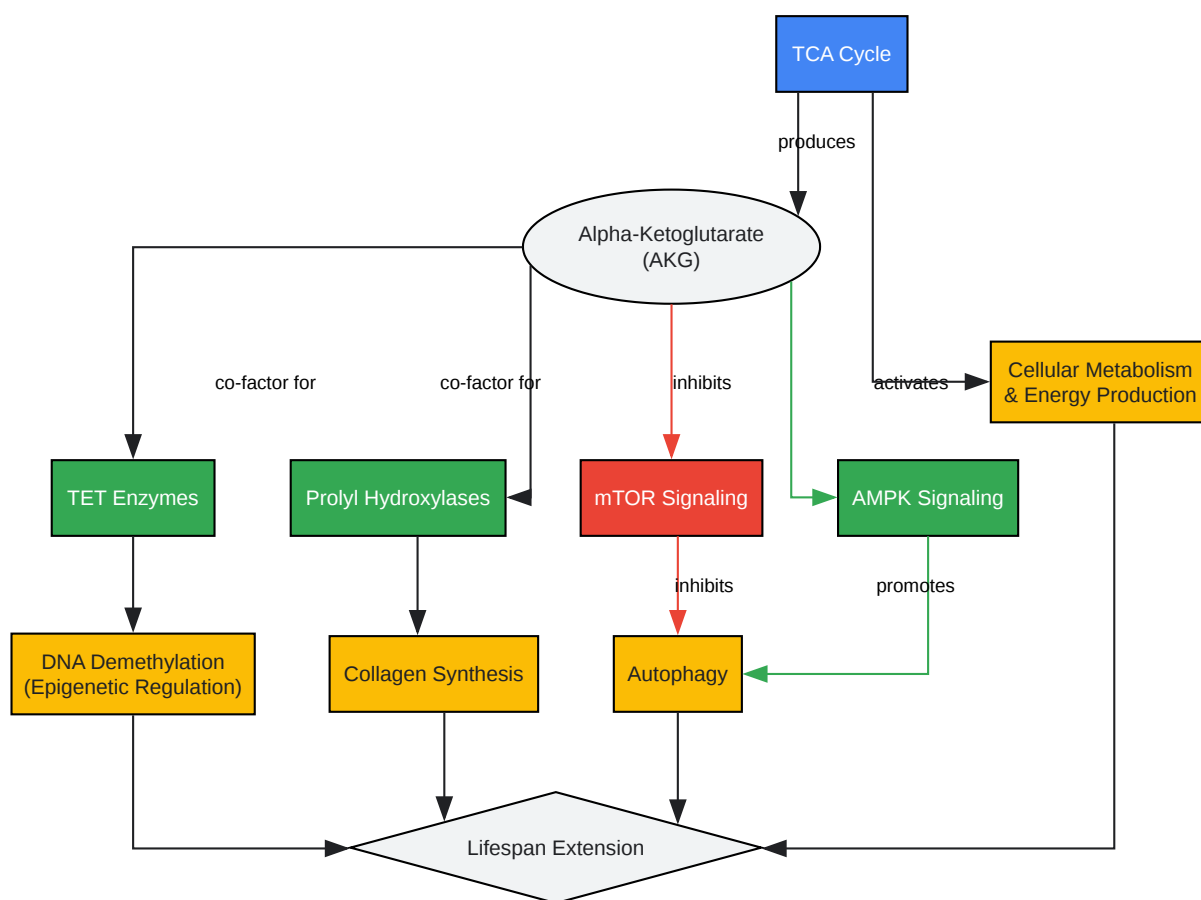
Table 1: Comparison of Commercial Calcium Oxoglutarate Suppliers

Supplier/Brand	Purity Claim	Manufacturing Standards	Third-Party Testing	Form	Noteworthy Claims
Biosynth	Product-specific	ISO 9001:2015 certified facilities. [1]	In-house QC testing. [1]	Powder	Provides detailed product documentation including CoAs upon request. [1]
Chen Lang Bio-Tech	≥99%	GMP-certified facility	In-house testing and quality assurance.	Powder	Factory-direct supply.
Cima Science	≥99%	ISO9001, HALAL, KOSHER certified.	Provides third-party quality test reports.	Powder	Offers custom formulations.
Coftek	-	ISO9001 & ISO14001 certified.	-	Powder	Mass production capabilities.
DoNotAge.org	Not explicitly stated, but emphasizes high purity	Manufactured in GMP and ISO9001 certified facilities. [2]	In-house and third-party verified. [2]	Capsules, Powder	Used by researchers in clinical trials.
Fivescore Labs	≥99%	Manufactured in the UK to GMP standards.	Independently verified for purity.	Capsules	-

Harworld	≥99%	ISO22000, HALAL, KOSHER certified.	-	Powder	Offers OEM/ODM services.
MedchemExpress	>98% (example)	-	Provides CoA with purity data (e.g., HPLC, LCMS).	Powder	For research use only.
Natural Field	Conforms to in-house standard	FSSC22000/ KOSHER/HA CCP/ISO900 1/SC/ISO220 00/HALAL certified.	Provides a Certificate of Analysis (COA).	Powder	-
ProHealth Longevity	-	Manufactured in an FDA- registered, GMP-certified facility.	Triple lab tested by independent third-party laboratories.	Capsules, Powder	Provides a Certificate of Analysis.
Renue By Science	-	Manufactured in a GMP compliant, FDA registered facility.	Rigorous third-party testing.	Liposomal Capsules	Focus on liposomal delivery for enhanced bioavailability.
Sinoway	99.6% (example from CoA)	-	Provides a Certificate of Analysis.	Powder	CoA includes pH, loss on drying, and calcium content.
Toniq	≥99%	GMP Certified.	Third-party lab tested.	Capsules	Provides a Certificate of Analysis.

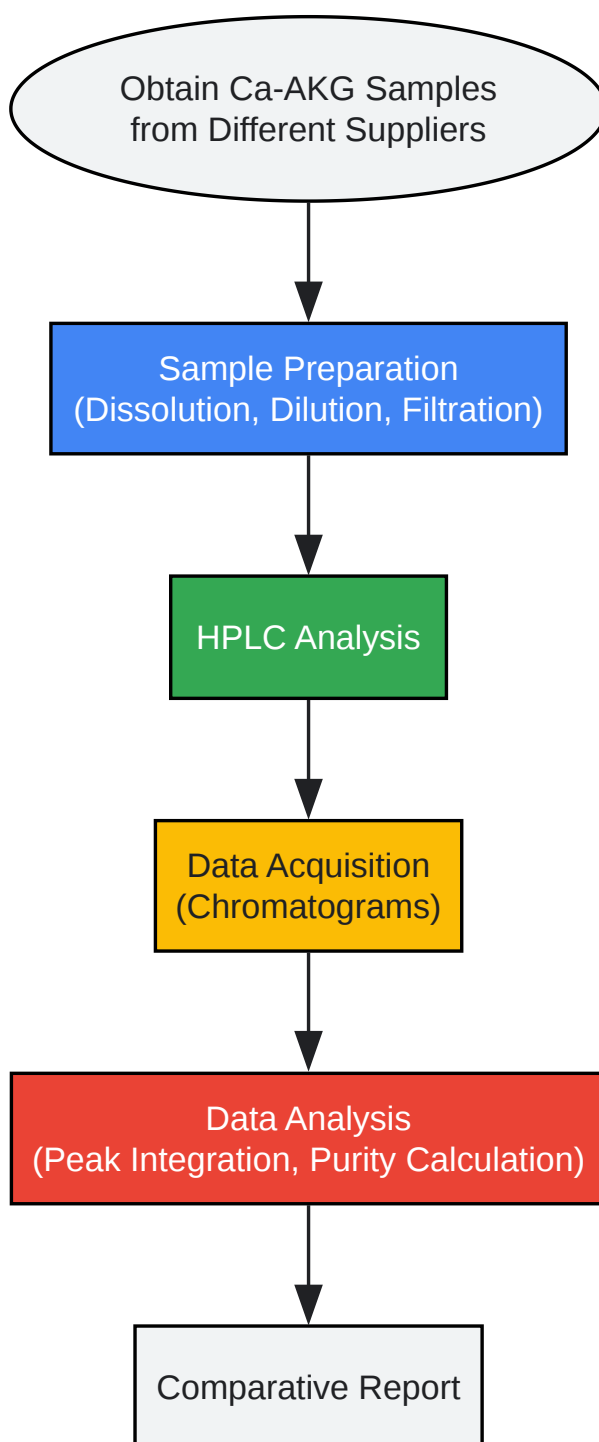
Key Signaling Pathways and Experimental Workflows

To understand the biological relevance and the methods for quality assessment of calcium oxoglutarate, the following diagrams illustrate a key signaling pathway influenced by alpha-ketoglutarate and a typical experimental workflow for its analysis.



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Caption: Key signaling pathways influenced by Alpha-Ketoglutarate (AKG).



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Caption: Experimental workflow for Ca-AKG purity analysis by HPLC.

Experimental Protocols

To facilitate independent verification of commercially available calcium oxoglutarate, the following section details the methodologies for key experiments.

Purity and Identity Confirmation by High-Performance Liquid Chromatography (HPLC)

This protocol provides a method for the quantification of alpha-ketoglutaric acid to determine the purity of calcium oxoglutarate samples.

Objective: To determine the purity of calcium oxoglutarate and confirm the identity of the active compound from various commercial sources.

Materials:

- Calcium oxoglutarate samples from different commercial suppliers
- Alpha-ketoglutaric acid reference standard
- HPLC grade water
- HPLC grade acetonitrile (ACN)
- Phosphoric acid (H_3PO_4)
- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm)
- 0.45 μm syringe filters

Procedure:

- Standard Preparation:
 - Accurately weigh a known amount of alpha-ketoglutaric acid reference standard and dissolve it in HPLC grade water to prepare a stock solution of known concentration (e.g., 1 mg/mL).

- Prepare a series of working standards by serial dilution of the stock solution to create a calibration curve (e.g., 10, 25, 50, 100, 250 µg/mL).
- Sample Preparation:
 - Accurately weigh a known amount of calcium oxoglutarate from each commercial source.
 - Dissolve the powder in a known volume of HPLC grade water to obtain a stock solution.
 - Dilute the sample solution to an expected concentration that falls within the range of the calibration curve.
 - Filter all standard and sample solutions through a 0.45 µm syringe filter before injection into the HPLC system.
- HPLC Conditions:
 - Mobile Phase: An isocratic mobile phase of 0.1% (v/v) phosphoric acid in water is commonly used. Alternatively, a gradient with acetonitrile can be employed for better separation if interfering peaks are present.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Detection Wavelength: 210 nm
 - Injection Volume: 20 µL
- Data Analysis:
 - Inject the prepared standards and samples into the HPLC system.
 - Identify the alpha-ketoglutarate peak in the sample chromatograms by comparing the retention time with that of the reference standard.
 - Generate a standard curve by plotting the peak area of the standards against their known concentrations.

- Quantify the amount of alpha-ketoglutarate in each sample using the standard curve.
- Calculate the purity of the calcium oxoglutarate as the percentage of the measured alpha-ketoglutarate concentration relative to the expected concentration based on the weighed amount.

Assessment of Biological Activity via Cell-Based Metabolism Assay (MTT Assay)

This protocol outlines a cell-based assay to evaluate the effect of calcium oxoglutarate from different commercial sources on cellular metabolism, a key aspect of its biological activity.

Objective: To compare the biological activity of calcium oxoglutarate from different commercial sources by measuring its effect on the metabolic activity of cultured cells.

Materials:

- Calcium oxoglutarate samples from different commercial sources
- A suitable cell line (e.g., HeLa, HEK293)
- Cell culture medium (e.g., DMEM) supplemented with fetal bovine serum (FBS) and antibiotics
- Phosphate-buffered saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- 96-well cell culture plates
- Multi-well plate reader

Procedure:

- Cell Seeding:

- Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of culture medium.
- Incubate the plate at 37 °C in a humidified atmosphere with 5% CO₂ for 24 hours to allow for cell attachment.
- Sample Treatment:
 - Prepare stock solutions of calcium oxoglutarate from each commercial source in cell culture medium.
 - Prepare a range of working concentrations for each calcium oxoglutarate source by serial dilution.
 - Remove the old medium from the cells and replace it with 100 μ L of the medium containing different concentrations of calcium oxoglutarate. Include a vehicle control (medium only).
- Incubation:
 - Incubate the cells with the calcium oxoglutarate treatments for a specific period (e.g., 24, 48, or 72 hours).
- Metabolic Assay (MTT):
 - After the incubation period, add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37 °C.
 - During this time, metabolically active cells will reduce the yellow MTT to purple formazan crystals.
 - Remove the MTT solution and add 100 μ L of solubilization solution to each well to dissolve the formazan crystals.
 - Gently shake the plate for 15 minutes to ensure complete dissolution.
- Data Analysis:

- Measure the absorbance of the solubilized formazan at a wavelength of 570 nm using a multi-well plate reader.
- The absorbance values are directly proportional to the number of metabolically active cells.
- Compare the metabolic activity of cells treated with calcium oxoglutarate from different commercial sources to the vehicle control. A dose-response curve can be generated to compare the potency of the different products.

In conclusion, while many commercial suppliers of calcium oxoglutarate make claims of high purity, it is imperative for the scientific community to perform independent validation. The information and experimental protocols provided in this guide offer a framework for researchers to conduct their own comparative analyses, ensuring the selection of a high-quality reagent for reliable and impactful research.

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References

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